

A Technical Guide to 4-(Methoxycarbonylamino)phenylboronic Acid: Properties, Synthesis, and Applications

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Compound of Interest

	4-(Methoxycarbonylamino)phenylboronic acid
Compound Name:	(Methoxycarbonylamino)phenylboronic acid
Cat. No.:	B1586599

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For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Chemistry

4-(Methoxycarbonylamino)phenylboronic acid is a specialized organic compound that holds significant promise as a versatile building block in synthetic chemistry. Its unique structure, featuring both a boronic acid moiety and a methoxycarbonylamino group, makes it a valuable reagent for the construction of complex molecules, particularly in the fields of medicinal chemistry and materials science. The boronic acid group is a cornerstone for palladium-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-heteroatom bonds, while the methoxycarbonylamino group offers a site for further functionalization or can influence the electronic properties and bioavailability of the final compound.

This guide provides an in-depth look at the core technical aspects of **4-(Methoxycarbonylamino)phenylboronic acid**, including its chemical identifiers, physicochemical properties, a proposed synthetic route, and its potential applications in research and development. It is crucial to distinguish this compound from the structurally

similar and more extensively documented 4-Methoxycarbonylphenylboronic acid (CAS 99768-12-4), which lacks the amino linker. While both are valuable in Suzuki-Miyaura couplings, the presence of the carbamate functionality in the target compound of this guide imparts distinct chemical properties and potential for diverse applications.[1][2]

Compound Identification and Properties

Clear identification of a chemical entity is paramount for reproducible scientific research. The primary identifiers and physicochemical properties of **4-(Methoxycarbonylamino)phenylboronic acid** are summarized below.

Identifier	Value	Source
CAS Number	850567-96-3	[3]
IUPAC Name	[4-(methoxycarbonylamino)phenyl]boronic acid	[4]
Molecular Formula	C8H10BNO4	[5]
Molecular Weight	194.98 g/mol	PubChem
Appearance	White to off-white powder	Generic Supplier Data
Solubility	Soluble in methanol	Generic Supplier Data

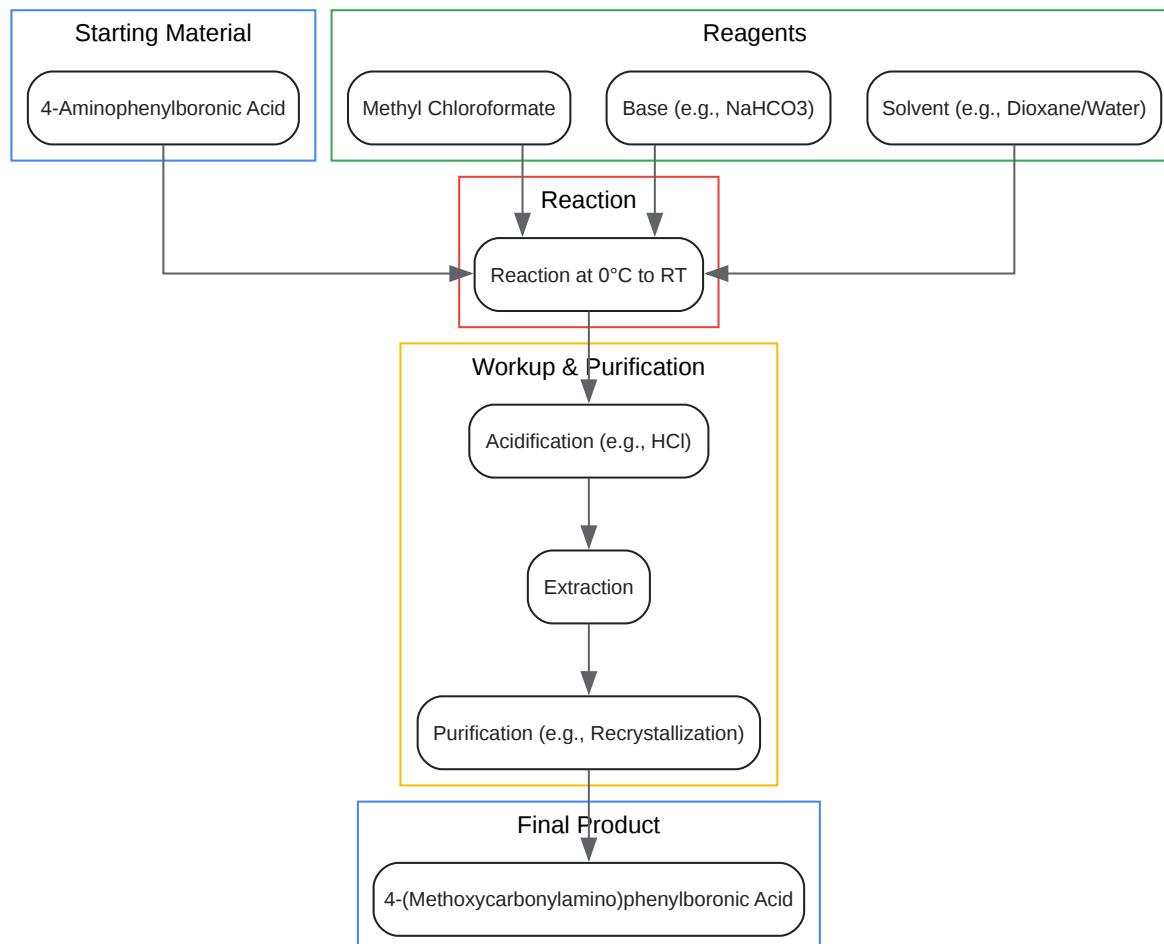
For the purpose of clarity, a comparison with its analogue, 4-Methoxycarbonylphenylboronic acid, is provided.

Identifier	4- (Methoxycarbonylamino)phenylboronic acid	4- Methoxycarbonylphenylboronic acid
CAS Number	850567-96-3[3]	99768-12-4[6]
Molecular Formula	C8H10BNO4[5]	C8H9BO4[6]
Molecular Weight	194.98 g/mol	179.97 g/mol [6]
Key Functional Groups	Boronic acid, Carbamate (amino-ester)	Boronic acid, Ester

Synthesis of 4- (Methoxycarbonylamino)phenylboronic Acid: A Proposed Route

While specific, peer-reviewed synthetic procedures for **4-(Methoxycarbonylamino)phenylboronic acid** are not extensively published, a plausible and efficient synthetic route can be proposed based on established organic chemistry transformations and analogous preparations. A potential pathway involves the protection of 4-aminophenylboronic acid with methyl chloroformate.

Proposed Synthetic Workflow

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Caption: Proposed synthetic workflow for **4-(Methoxycarbonylamino)phenylboronic acid**.

Step-by-Step Experimental Protocol (Proposed)

- Dissolution: Dissolve 4-aminophenylboronic acid in a suitable solvent system, such as a mixture of dioxane and water.

- Basification: Add a mild inorganic base, like sodium bicarbonate, to the solution to act as an acid scavenger.
- Acylation: Cool the mixture in an ice bath to 0°C. Slowly add methyl chloroformate dropwise while maintaining the temperature.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, acidify the mixture with a dilute acid (e.g., 1M HCl) to precipitate the product.
- Isolation and Purification: Collect the crude product by filtration. Purify the solid by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product, **4-(Methoxycarbonylamino)phenylboronic acid**.

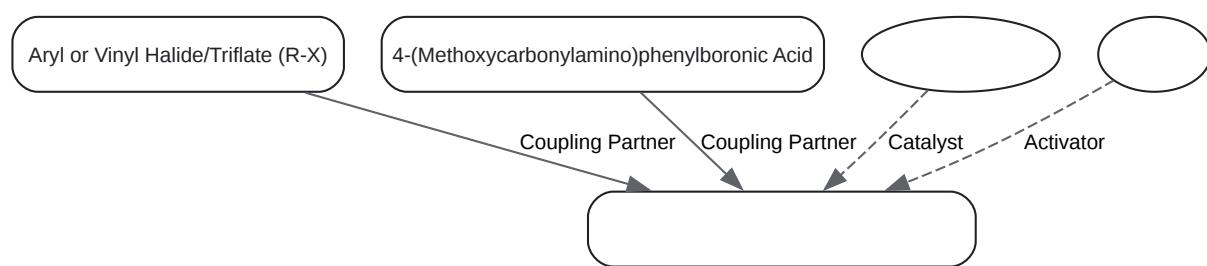
This proposed synthesis is a standard Schotten-Baumann reaction for the formation of a carbamate from an amine and a chloroformate, a robust and high-yielding reaction.

Reactivity and Applications in Drug Development

The utility of **4-(Methoxycarbonylamino)phenylboronic acid** in research and drug development is primarily centered around its participation in cross-coupling reactions.

Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura coupling is a powerful method for forming carbon-carbon bonds, and phenylboronic acids are key substrates in this reaction.^{[1][2]} **4-(Methoxycarbonylamino)phenylboronic acid** can be effectively coupled with a variety of aryl, heteroaryl, or vinyl halides and triflates in the presence of a palladium catalyst and a base. This reaction is instrumental in the synthesis of biaryl and substituted aromatic structures, which are common motifs in pharmaceutically active compounds.^[1] The methoxycarbonylamino group can serve to modulate the electronic properties of the aromatic ring, potentially influencing the reaction's efficiency and the biological activity of the resulting molecule.



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